

A Technical Guide to 2-Vinylbenzoic Acid: Commercial Availability, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Vinylbenzoic acid

Cat. No.: B3024429

[Get Quote](#)

Introduction

2-Vinylbenzoic acid (CAS No. 27326-43-8), a derivative of both styrene and benzoic acid, is a bifunctional molecule with significant potential in polymer chemistry, materials science, and as an intermediate in organic and pharmaceutical synthesis.^{[1][2]} Its unique structure, featuring a polymerizable vinyl group and a reactive carboxylic acid moiety, allows for its incorporation into a wide array of molecular architectures to impart specific functionalities.^{[1][2]} This guide provides an in-depth overview of its commercial suppliers, available purity grades, and relevant technical data for researchers, scientists, and professionals in drug development.

Commercial Suppliers and Purity Grades

2-Vinylbenzoic acid is available from several chemical suppliers, primarily for research and development purposes. The purity grades offered are generally suitable for synthesis and polymerization applications.

Supplier	Brand/Product Line	Purity Grade/Specification	Catalog Number (Example)
Thermo Fisher Scientific	Thermo Scientific Chemicals (formerly Alfa Aesar)	≥95.0% (Aqueous acid-base Titration), ≥95.0% (Silylated GC)	Not specified
Sigma-Aldrich (Merck)	AldrichCPR	Buyer assumes responsibility to confirm product identity and/or purity. No analytical data collected by the supplier. [3]	27326-43-8
Ambeed	Not Applicable	Purity information available upon request (NMR, HPLC, LC-MS data may be provided). [4]	27326-43-8

Note: The "AldrichCPR" designation from Sigma-Aldrich indicates a product provided for early discovery research where the buyer is responsible for purity confirmation.[\[3\]](#)

Technical and Physicochemical Data

A summary of key technical specifications for **2-Vinylbenzoic acid** is provided below.

Property	Value	Source
CAS Number	27326-43-8	[5]
Molecular Formula	C ₉ H ₈ O ₂	[5]
Molecular Weight	148.16 g/mol	[5]
Appearance	White to pale yellow powder or lumpy powder	[6]
Melting Point	94°C	[5]
SMILES String	<chem>C=CC1=CC=CC=C1C(=O)O</chem>	[5]
InChI Key	XUDBVJCTLZTSDC-UHFFFAOYSA-N	[5]

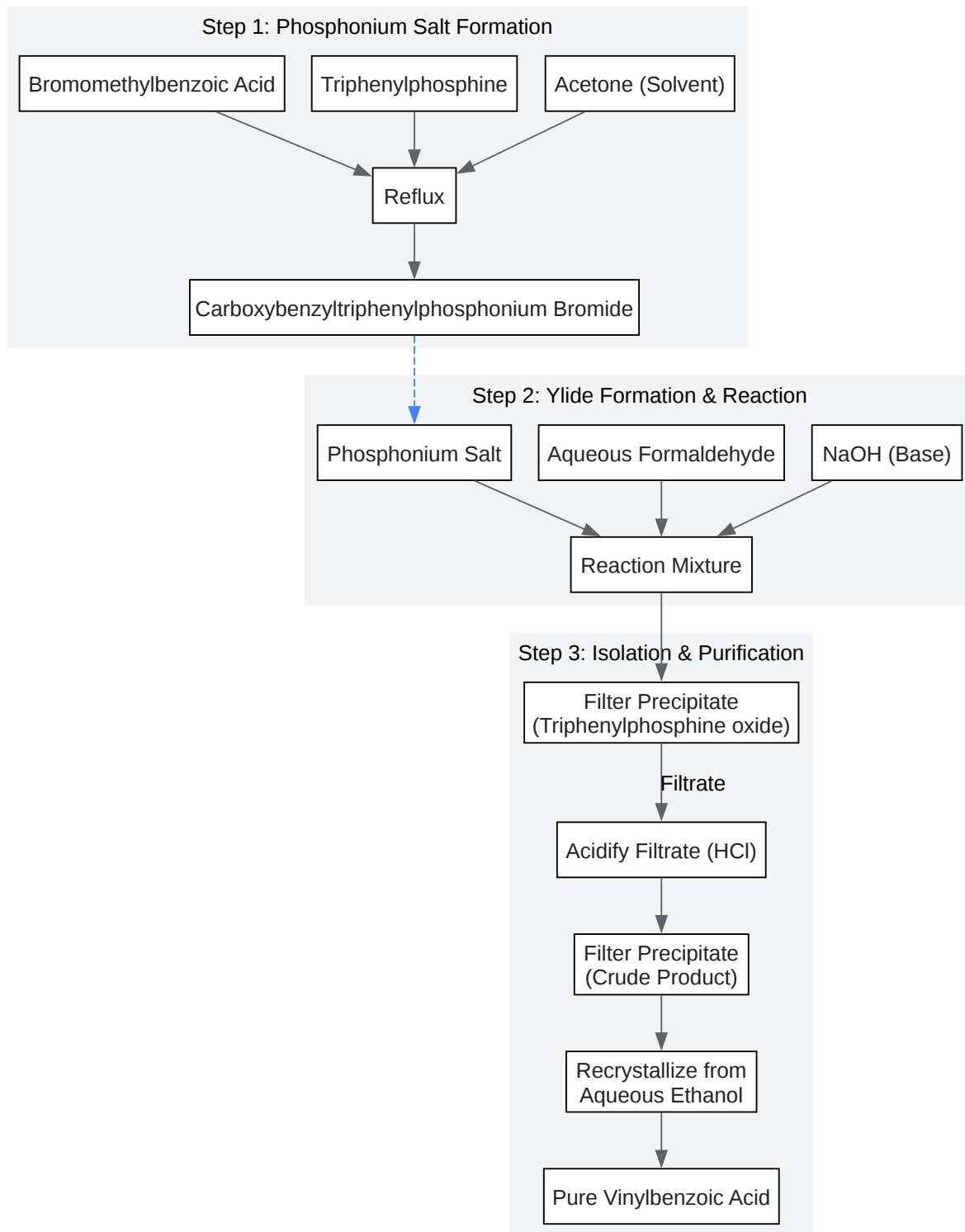
Methodologies and Experimental Protocols

While specific experimental protocols for **2-vinylbenzoic acid** are not extensively detailed in the provided results, standard procedures for the synthesis of its isomer (4-vinylbenzoic acid) and the analysis of benzoic acid derivatives can be adapted.

Synthesis via Wittig Reaction

The Wittig reaction is a reliable method for synthesizing alkenes from carbonyl compounds and is applicable for the synthesis of vinylbenzoic acids.[7][8] The following is a generalized workflow based on the synthesis of the 4-vinyl isomer.

Workflow for Synthesis of Vinylbenzoic Acid via Wittig Reaction

[Click to download full resolution via product page](#)

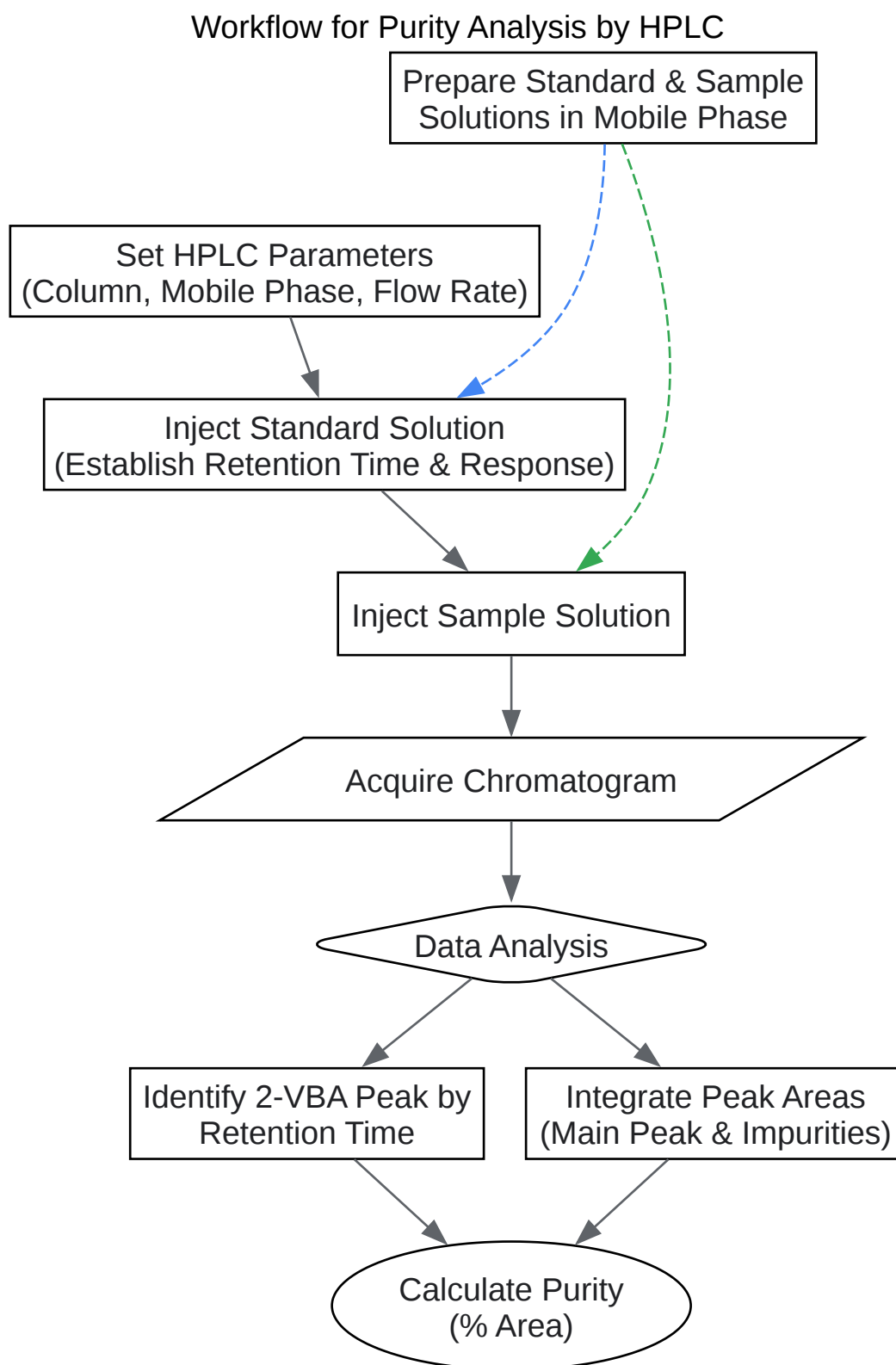
Caption: General workflow for the synthesis of vinylbenzoic acid.

Protocol Details:

- **Phosphonium Salt Preparation:** 4-(Bromomethyl)benzoic acid is refluxed with triphenylphosphine in a solvent like acetone.^{[8][9]} The resulting phosphonium salt precipitates upon cooling and is collected by vacuum filtration.^[9]
- **Wittig Reaction:** The phosphonium salt is stirred vigorously with aqueous formaldehyde.^{[8][9]} A strong base, such as sodium hydroxide, is added to generate the phosphorus ylide in situ, which then reacts with formaldehyde.^{[8][9]}
- **Workup and Purification:** The byproduct, triphenylphosphine oxide, is removed by filtration.^[8] The filtrate is then acidified with a strong acid like HCl to precipitate the crude vinylbenzoic acid.^{[8][9]} Final purification can be achieved by recrystallization from a suitable solvent system, such as aqueous ethanol.^[7]

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard and effective technique for determining the purity of benzoic acid derivatives.^{[10][11]} It allows for the separation and quantification of the main compound and any potential impurities.^[10]



[Click to download full resolution via product page](#)

Caption: A logical workflow for assessing the purity of **2-Vinylbenzoic acid**.

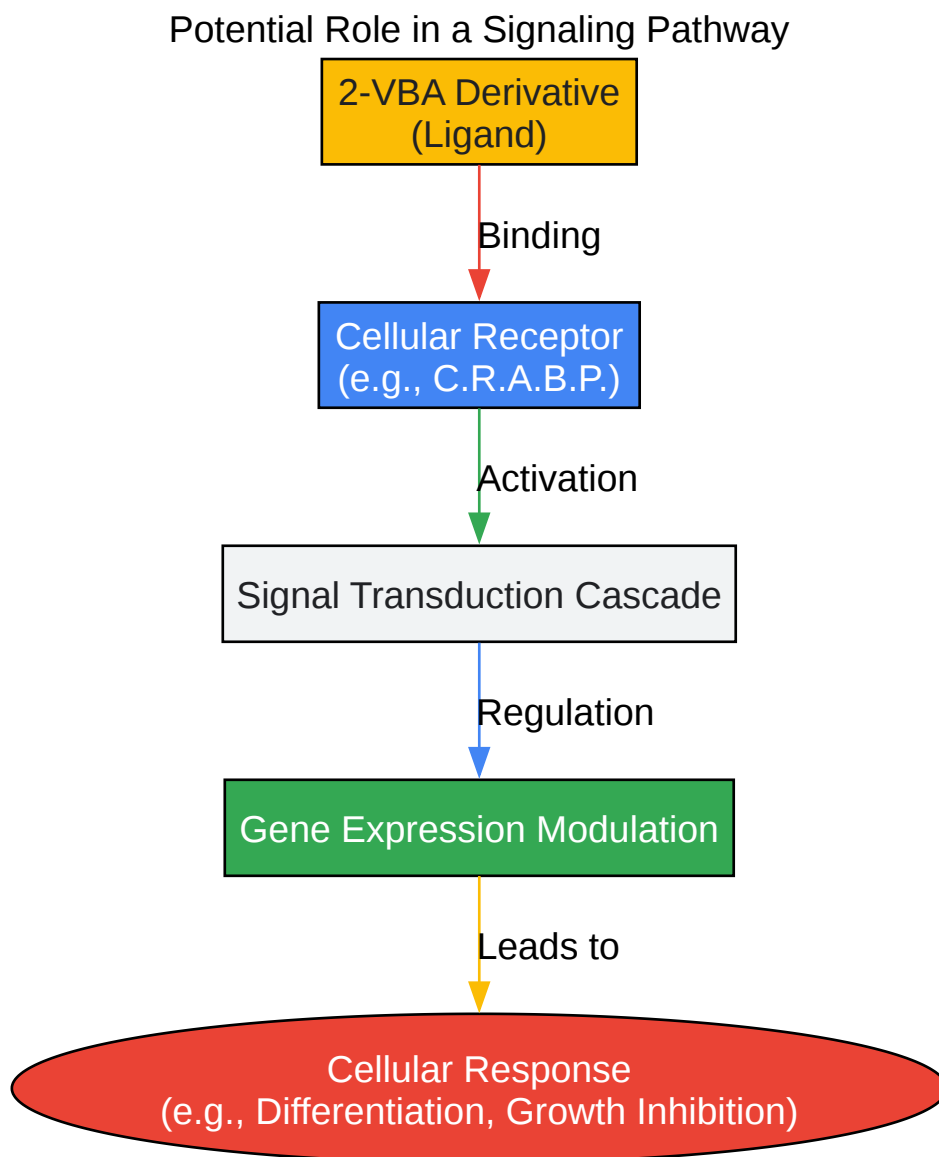
General HPLC Protocol:

- Column: A reversed-phase column such as a C18 is typically used.[\[12\]](#)
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.05 M ammonium acetate, pH 4.4) and an organic solvent (e.g., methanol or acetonitrile).[\[12\]](#) The gradient can be optimized for ideal separation.[\[10\]](#)
- Detection: UV detection is suitable, with the wavelength set to the absorbance maximum of **2-vinylbenzoic acid** (e.g., around 230-234 nm).[\[10\]](#)[\[12\]](#)
- Sample Preparation: Samples are accurately weighed and dissolved in the mobile phase or a suitable solvent, then filtered to remove particulate matter.[\[11\]](#)
- Quantification: Purity is often determined by the area percentage method, where the area of the main peak is compared to the total area of all peaks in the chromatogram.[\[12\]](#)

Applications in Research and Drug Development

While **2-vinylbenzoic acid** is primarily a monomer for polymer synthesis, its structural similarity to other biologically active benzoic acid derivatives suggests its potential as a building block in medicinal chemistry. Benzoic acid and its derivatives are used as intermediates in the synthesis of more complex medicinal compounds and can possess antifungal properties.[\[13\]](#) Derivatives of 4-vinylbenzoic acid have been investigated for therapeutic uses, including treatments for dermatological conditions like acne and psoriasis, acting as ligands that bind to cellular receptors.[\[14\]](#)

The dual functionality of **2-vinylbenzoic acid** allows for its use in creating functionalized polymers for drug delivery systems, such as molecularly imprinted polymers (MIPs) designed to selectively bind to pharmaceutical compounds.[\[15\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]

- 2. nbinnno.com [nbinnno.com]
- 3. 2-Vinylbenzoic acid AldrichCPR 27326-43-8 [sigmaaldrich.com]
- 4. 27326-43-8|2-Vinylbenzoic acid| Ambeed [ambeed.com]
- 5. 2-Vinylbenzoic acid, 96% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. 2-Vinylbenzoic acid, 96% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. Solved Synthesis of 4-vinylbenzoic acid using the Wittig | Chegg.com [chegg.com]
- 8. chemistry-online.com [chemistry-online.com]
- 9. books.rsc.org [books.rsc.org]
- 10. benchchem.com [benchchem.com]
- 11. scientificbulletin.upb.ro [scientificbulletin.upb.ro]
- 12. thaiscience.info [thaiscience.info]
- 13. A critical review on the journey of benzoic acid in the pharmaceutical industry from manufacturing processes through various uses to disposal: An environmental perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 14. EP0161156B1 - 4-vinylbenzoic-acid derivatives, their preparation and their use as therapeutical compositions and as ligands - Google Patents [patents.google.com]
- 15. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Vinylbenzoic Acid: Commercial Availability, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024429#commercial-suppliers-and-purity-grades-of-2-vinylbenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com